

An In-depth Technical Guide to Antennapedia Peptide TFA for Research

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Compound of Interest

Compound Name: *Antennapedia peptide tfa*

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For researchers, scientists, and drug development professionals, Antennapedia peptide (also known as Penetratin), provided as a trifluoroacetate (TFA) salt, represents a pivotal tool in the exploration of cellular delivery mechanisms. This 16-amino acid peptide, derived from the third helix of the *Drosophila* Antennapedia homeodomain, is a well-established cell-penetrating peptide (CPP) renowned for its ability to translocate across cellular membranes and facilitate the intracellular delivery of a wide array of cargo molecules.^{[1][2]} This guide provides a comprehensive overview of its basic characteristics, experimental protocols for its study, and visualizations of its mechanisms and workflows.

Core Characteristics of Antennapedia Peptide TFA

The trifluoroacetate salt of the Antennapedia peptide is the most common commercially available form, resulting from its purification by reverse-phase high-performance liquid chromatography (RP-HPLC) where TFA is used as an ion-pairing agent.^[2] While generally not interfering with most in vitro assays, the presence of TFA can influence the peptide's net weight and solubility characteristics.^[2]

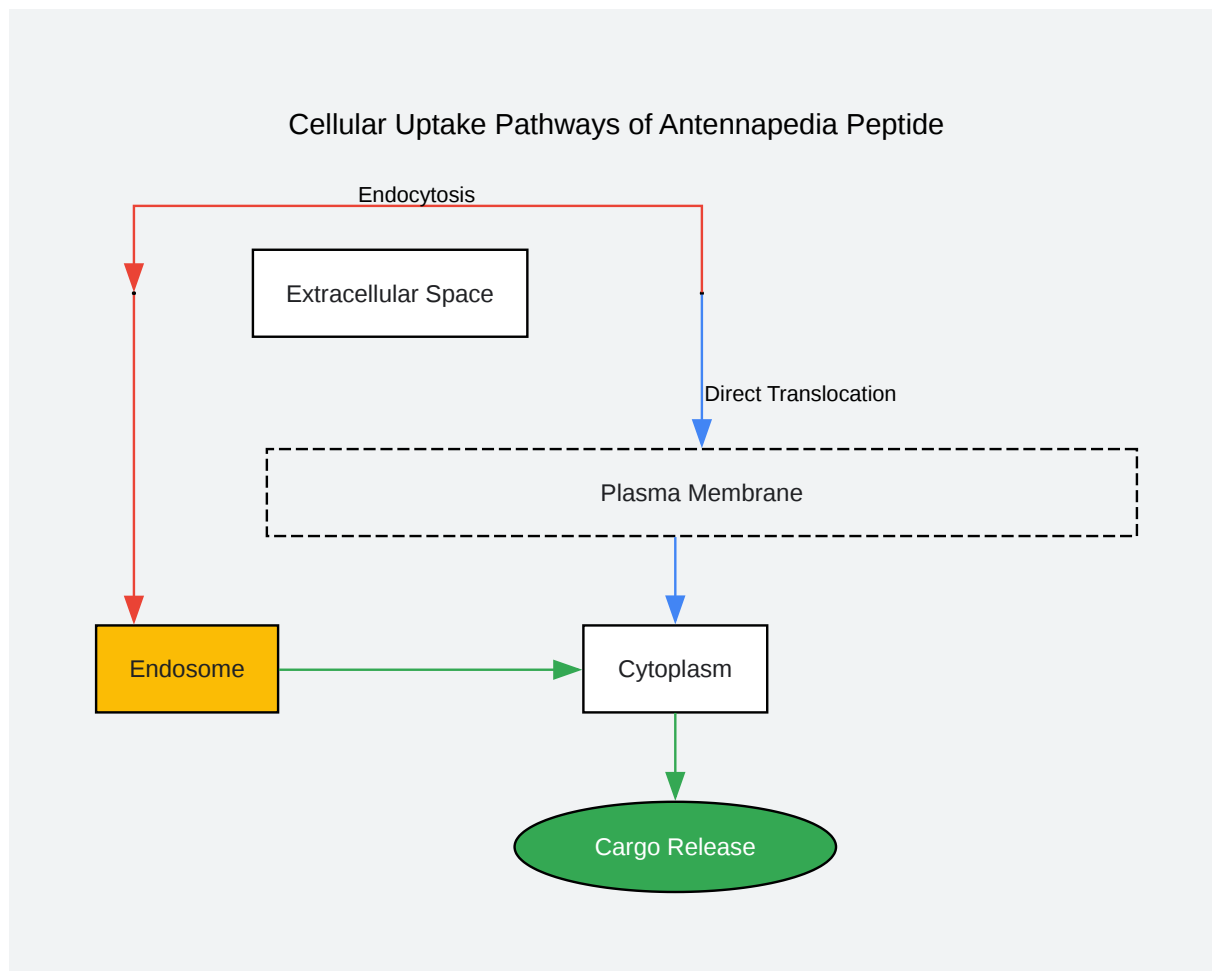
Quantitative Data Summary

For ease of reference and comparison, the core quantitative characteristics of **Antennapedia peptide TFA** are summarized in the table below.

Characteristic	Value	Source(s)
Amino Acid Sequence	Arg-Gln-Ile-Lys-Ile-Trp-Phe-Gln-Asn-Arg-Arg-Met-Lys-Trp-Lys-Lys (RQIKIWFQNRRMKWKK)	[1][3]
Molecular Weight (Peptide)	~2245.74 g/mol	[2]
Molecular Weight (TFA Salt)	~2360.82 g/mol	[3][4]
Purity (by HPLC)	Typically ≥95% to >98%	[1][2][5]
Molecular Formula (Peptide)	C ₁₀₄ H ₁₆₉ N ₃₅ O ₁₉ S	[6]
Molecular Formula (TFA Salt)	C ₁₀₄ H ₁₆₈ N ₃₄ O ₂₀ S • XCF ₃ COOH	[1]
Solubility	Soluble in water (up to 100 mg/mL, may require sonication)	[7][8]
Storage (Lyophilized Powder)	-20°C for up to 2 years; -80°C for long-term storage (up to 3 years)	[5][7][8]
Storage (In Solution)	-80°C for up to 6 months; -20°C for up to 1 month	[7]

Mechanisms of Cellular Entry

Antennapedia peptide is understood to enter cells through two primary pathways: direct translocation across the plasma membrane and endocytosis. The prevalence of each pathway can be influenced by factors such as peptide concentration and the nature of the cargo.



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Cellular uptake mechanisms of Antennapedia peptide.

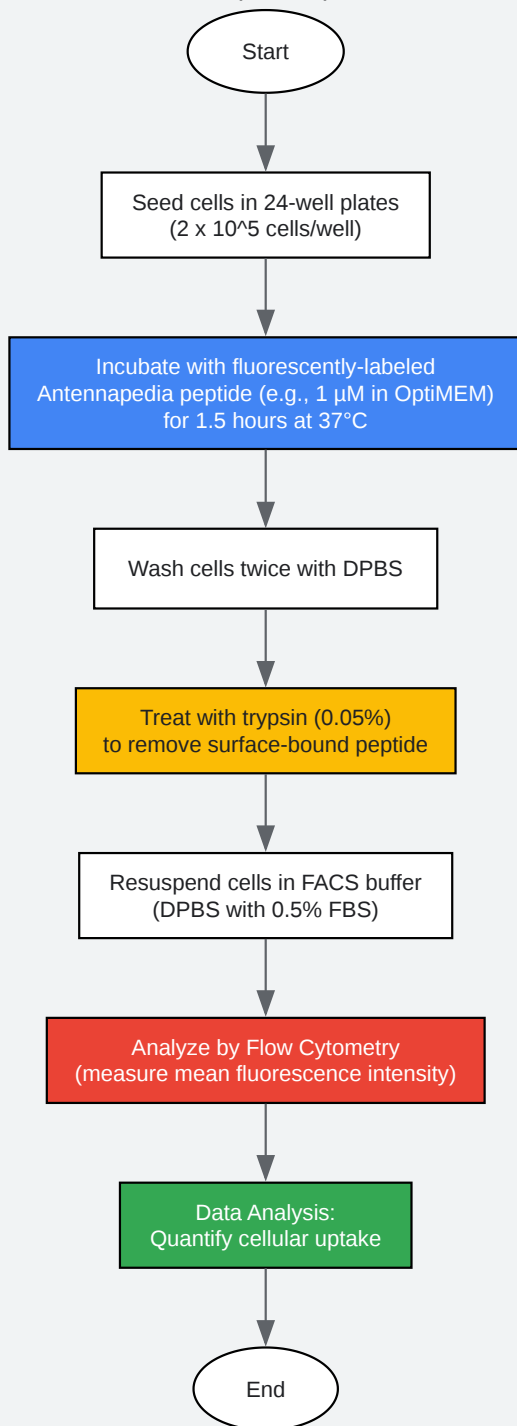
Experimental Protocols

To investigate the cellular uptake and efficacy of **Antennapedia peptide TFA**, several key experimental approaches are commonly employed. Detailed methodologies for these experiments are outlined below.

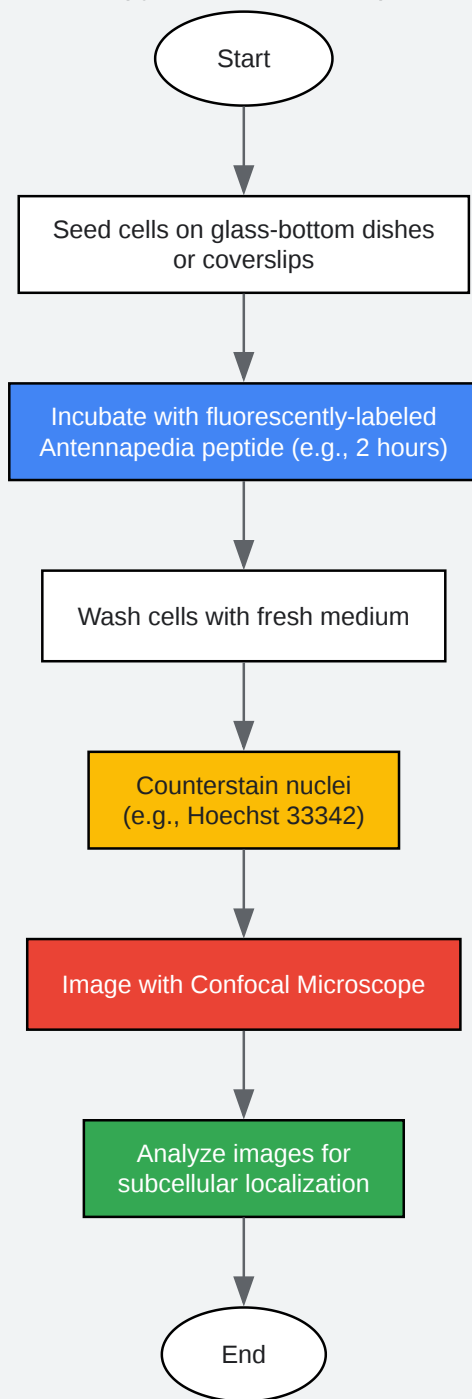
Quantification of Cellular Uptake by Flow Cytometry (FACS)

This protocol allows for the quantitative measurement of peptide uptake within a cell population.

FACS Workflow for Peptide Uptake Quantification



Confocal Microscopy Workflow for Peptide Localization

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